

## 2-Acetyl-4-nitropyrrole CAS number

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### Compound of Interest

Compound Name: 2-Acetyl-4-nitropyrrole

CAS No.: 32116-24-8

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An In-Depth Technical Guide to **2-Acetyl-4-nitropyrrole** (CAS No. 32116-24-8)

## Abstract

This technical guide provides a comprehensive overview of **2-Acetyl-4-nitropyrrole**, a key heterocyclic compound with significant utility in synthetic organic chemistry and potential applications in drug discovery and materials science. We delve into its fundamental physicochemical and spectroscopic properties, offering detailed protocols for its synthesis with mechanistic insights. The guide further explores the compound's chemical reactivity, driven by the interplay of the electron-rich pyrrole core and its electron-withdrawing substituents. Finally, we discuss its current and prospective applications, alongside a critical examination of its biological activity and toxicological profile, providing researchers, scientists, and drug development professionals with a thorough resource for leveraging this versatile molecule.

## Physicochemical and Spectroscopic Properties

**2-Acetyl-4-nitropyrrole** is a crystalline solid belonging to the nitropyrrole family.<sup>[1]</sup> Its chemical identity and core properties are summarized below.

## Chemical Identity

| Property          | Value                                                              |
|-------------------|--------------------------------------------------------------------|
| CAS Number        | 32116-24-8[1][2]                                                   |
| IUPAC Name        | 1-(4-nitro-1H-pyrrol-2-yl)ethanone[1]                              |
| Synonyms          | Methyl 4-Nitropyrrol-2-yl Ketone, NSC 21605[1][2]                  |
| Molecular Formula | C <sub>6</sub> H <sub>6</sub> N <sub>2</sub> O <sub>3</sub> [1][2] |
| Molecular Weight  | 154.12 g/mol [1][2]                                                |
| Canonical SMILES  | <chem>CC(=O)C1=CC(=CN1)[O-]</chem> [1]                             |
| InChI Key         | DBXRYIUQTXMTEV-UHFFFAOYSA-N[1]                                     |

## Structural and Electronic Characteristics

The structure of **2-Acetyl-4-nitropyrrole** is defined by a planar, five-membered aromatic pyrrole ring.[1] The acetyl group at the C2 position and the nitro group at the C4 position are powerful electron-withdrawing groups. This electronic configuration significantly modulates the reactivity of the pyrrole ring, deactivating it towards traditional electrophilic aromatic substitution compared to unsubstituted pyrrole.[1] The planarity of the molecule allows for maximum orbital overlap and electronic conjugation between the ring and its substituents.[1] Frontier molecular orbital analysis indicates that the Highest Occupied Molecular Orbital (HOMO) is localized on the pyrrole ring, while the Lowest Unoccupied Molecular Orbital (LUMO) is heavily influenced by the nitro group, making the molecule susceptible to nucleophilic attack.[1]

## Spectroscopic Profile

Nuclear Magnetic Resonance (NMR) spectroscopy provides distinct signals for the characterization of **2-Acetyl-4-nitropyrrole**.

| Proton                    | Chemical Shift ( $\delta$ , ppm) | Multiplicity  | Coupling Constant (J, Hz) |
|---------------------------|----------------------------------|---------------|---------------------------|
| H3                        | ~ 7.25                           | Doublet       | ~ 1.60                    |
| H5                        | ~ 7.53                           | Doublet       | ~ 1.60                    |
| NH                        | Downfield                        | Broad Singlet | -                         |
| -CH <sub>3</sub> (Acetyl) | Upfield (~2.4)                   | Sharp Singlet | -                         |

Note: Data synthesized from typical values for similar structures. The proton at position 3 resonates around  $\delta$  7.25 ppm, while the proton at position 5 is found near  $\delta$  7.53 ppm, with their meta relationship confirmed by a small coupling constant ( $J_{35}$ ) of approximately 1.60 Hz. [1] The N-H proton typically appears as a broad singlet in the downfield region, and the acetyl methyl protons present as a sharp singlet in the upfield region.[1]

## Synthesis and Mechanistic Insights

The synthesis of **2-Acetyl-4-nitropyrrole** is most commonly achieved through the nitration of a pre-existing acetylated pyrrole. This approach offers superior regiochemical control compared to the acetylation of a nitropyrrole.

### Synthesis via Nitration of 2-Acetylpyrrole

The high reactivity of the pyrrole ring necessitates the use of mild nitrating agents to prevent polymerization and over-nitration, which are common side effects when using harsh conditions like a sulfonitric mixture.[3][4] Acetyl nitrate, generated in situ from nitric acid and acetic anhydride, is the preferred reagent for this transformation.[4][5][6]

- Reagent: Acetyl nitrate provides a less aggressive source of the nitronium ion ( $\text{NO}_2^+$ ) electrophile, which is crucial for the sensitive pyrrole substrate.[4][7]
- Temperature: The reaction is conducted at low temperatures (-40 to -20 °C) to control the exothermic nature of the nitration and to minimize the formation of undesired byproducts, including the 2-acetyl-5-nitropyrrole isomer.[6]

- Solvent: Acetic anhydride serves as both a reagent to form acetyl nitrate and as the solvent for the reaction.
- Preparation of Nitrating Agent: In a three-necked flask equipped with a dropping funnel and a thermometer, cool acetic anhydride to -40 °C using a dry ice/acetone bath.
- Add fuming nitric acid dropwise to the cooled acetic anhydride while maintaining the temperature below -20 °C to generate acetyl nitrate in situ.
- Reaction: Dissolve 2-acetylpyrrole (1.0 eq) in a minimal amount of acetic anhydride and cool the solution to -40 °C.
- Add the pre-formed acetyl nitrate solution dropwise to the 2-acetylpyrrole solution over 30-60 minutes, ensuring the internal temperature does not exceed -20 °C.
- Monitoring: Stir the reaction mixture at this temperature for 2-4 hours. Monitor the reaction progress by Thin-Layer Chromatography (TLC).
- Workup: Upon completion, pour the reaction mixture slowly onto crushed ice and water.
- Extraction: Extract the aqueous mixture three times with ethyl acetate.
- Washing: Combine the organic layers and wash sequentially with saturated sodium bicarbonate solution and brine.
- Drying and Concentration: Dry the organic layer over anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ ), filter, and concentrate under reduced pressure to yield the crude product.
- Purification: Purify the crude solid by column chromatography on silica gel, eluting with a hexane/ethyl acetate gradient to separate the 4-nitro and 5-nitro isomers. The reaction typically yields the 4-nitro isomer (51%) and the 5-nitro isomer (36%).<sup>[6]</sup>
- Characterization: Confirm the structure and purity of the isolated **2-Acetyl-4-nitropyrrole** using NMR spectroscopy and Mass Spectrometry.

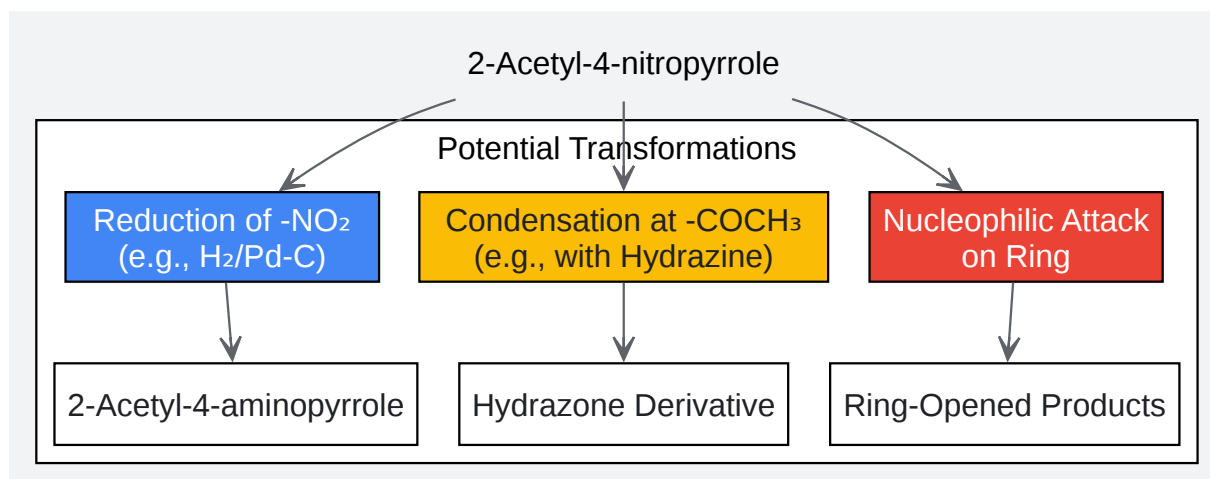
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Caption: General workflow for synthesis and purification.

## Chemical Reactivity and Further Transformations

The dual functionalization of the pyrrole ring in **2-Acetyl-4-nitropyrrole** provides multiple avenues for subsequent chemical modification. The electron-withdrawing nature of both substituents deactivates the ring towards electrophiles but activates it for nucleophilic reactions. [1]

- **Reduction of the Nitro Group:** The nitro group can be readily reduced to an amino group ( $\text{-NH}_2$ ) using standard conditions (e.g.,  $\text{SnCl}_2/\text{HCl}$ ,  $\text{H}_2/\text{Pd-C}$ ). This transformation yields 2-acetyl-4-aminopyrrole, a valuable intermediate for synthesizing more complex heterocyclic systems, which are of interest in medicinal chemistry. [1]\*
- **Reactions of the Acetyl Group:** The carbonyl of the acetyl group is susceptible to condensation reactions with hydrazines or other carbonyl compounds, which is a common strategy in synthetic organic chemistry. [1]\*
- **Nucleophilic Attack:** The pronounced electron deficiency of the ring system makes it a target for nucleophilic addition, which can sometimes lead to ring-opening mechanisms. [1]



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Caption: Key reactive sites and transformations.

## Applications in Research and Development

**2-Acetyl-4-nitropyrrole** is primarily valued as a versatile building block in organic synthesis.

- **Synthetic Intermediate:** Its functional groups can be manipulated to create a diverse range of more complex molecules and heterocyclic scaffolds. [1] This is particularly relevant in the synthesis of novel drug candidates and natural products. [8][9] For instance, the related compound 4-nitropyrrole-2-carboxylic acid is a key building block in pharmaceutical and agrochemical development. [8] \* **Proteomics and Chemical Biology:** The reactivity of the compound suggests it could be a candidate for the chemical modification of proteins, potentially altering their function and aiding in the study of protein-protein interactions. [1] \* **Materials Science:** The unique electronic properties conferred by the nitro and acetyl groups suggest potential applications in the development of novel organic electronic materials, although this area requires further exploration. [1]

## Biological Activity and Toxicological Profile

For professionals in drug development, understanding the biological profile of a synthetic intermediate is critical. Research indicates that **2-acetyl-4-nitropyrrole** and related nitropyrroles possess significant biological activity.

- **Mutagenicity and Cytotoxicity:** Studies have shown that **2-acetyl-4-nitropyrrole** exhibits both mutagenic and cytotoxic properties. [1] The biological activity is largely attributed to the nitro group, which can undergo metabolic activation in biological systems to form reactive intermediates that can interact with macromolecules like DNA and proteins. [1] \* **Interaction with Nitrite:** The precursor, 2-acetylpyrrole, which is a common Maillard browning product found in many foods, can react with nitrite to form mutagenic N-nitro- and C-nitro-derivatives. [10][11][12] This highlights a potential toxicological pathway relevant to food chemistry and in vivo metabolism. [11] These interactions are crucial for understanding the compound's overall toxicity profile. [1] This inherent cytotoxicity makes the compound itself unsuitable as a therapeutic agent but underscores the importance of careful handling and highlights its potential as a precursor for compounds (e.g., aminopyrroles after reduction) with different biological profiles.

## Conclusion

**2-Acetyl-4-nitropyrrole** (CAS No. 32116-24-8) is a well-defined chemical entity whose value lies in its utility as a synthetic intermediate. Its preparation via regioselective nitration of 2-acetylpyrrole is a reliable method, provided that mild conditions are employed. The compound's rich reactivity, stemming from its dual electron-withdrawing substituents, opens the door to a

wide array of chemical transformations. While its direct application is limited by its inherent cytotoxicity and mutagenicity, these very properties provide important insights for toxicological assessment. For researchers in synthetic chemistry and drug discovery, **2-acetyl-4-nitropyrrole** remains a valuable and versatile building block for the construction of novel, complex molecular architectures.

## References

- Homework.Study.com. Propose a mechanism for the nitration of pyrrole. Available at: [\[Link\]](#)
- Vaia. Pyrrole undergoes electrophilic aromatic substitution preferentially at the 2 position as illustrated by the synthesis of 2-nitropyrrole. Available at: [\[Link\]](#)
- Quimicaorganica.org. pyrrole nitration. Available at: [\[Link\]](#)
- Isabelle, L. et al. (2010). Friedel–Crafts Acylation of Pyrroles and Indoles using 1,5-Diazabicyclo[4.3.0]non-5-ene (DBN) as a Nucleophilic Catalyst. Organic Letters. Available at: [\[Link\]](#)
- A-Z Chemistry. (2025, September 23). What are the common substitution reactions of pyrrole? Available at: [\[Link\]](#)
- Pharmaffiliates. CAS No : 32116-24-8| Chemical Name : **2-Acetyl-4-nitropyrrole**. Available at: [\[Link\]](#)
- Wikipedia. Pyrrole. Available at: [\[Link\]](#)
- National Center for Biotechnology Information. Acylation of N-p-Toluenesulfonylpyrrole Under Friedel-Crafts Conditions. Evidence for Organoaluminum Intermediates. Available at: [\[Link\]](#)
- National Center for Biotechnology Information. Lewis Acid-Catalyzed Enantioselective Friedel–Crafts Alkylation of Pyrrole in Water. Available at: [\[Link\]](#)
- YouTube. (2023, February 6). Friedel Crafts acylation recn || Chemical properties of pyrrole || Heterocyclic compounds. Available at: [\[Link\]](#)
- YouTube. (2020, September 24). Friedel craft acylation of furan,pyrrole and thiophene|Electrophilic substitution reaction. Available at: [\[Link\]](#)

- National Center for Biotechnology Information. 2-Acetyl-5-nitropyrrole | C<sub>6</sub>H<sub>6</sub>N<sub>2</sub>O<sub>3</sub> | CID 36066 - PubChem. Available at: [\[Link\]](#)
- National Center for Biotechnology Information. 2-Acetylpyrrole | C<sub>6</sub>H<sub>7</sub>NO | CID 14079 - PubChem. Available at: [\[Link\]](#)
- Royal Society of Chemistry. 2-Nitropyrrole cross-coupling enables a second generation synthesis of the heronapyrrole antibiotic natural product family. Available at: [\[Link\]](#)
- National Center for Biotechnology Information. Mutagen formation in the reaction of Maillard browning products, 2-acetylpyrrole and its analogues, with nitrite. Available at: [\[Link\]](#)
- The Good Scents Company. 2-acetyl pyrrole, 1072-83-9. Available at: [\[Link\]](#)
- ResearchGate. (2025, August 10). 2-Acetylpyrrole. Available at: [\[Link\]](#)
- National Center for Biotechnology Information. Mutagenicity and cytotoxicity of nitropyrrole compounds derived from the reaction of 2-acetyl pyrrole with nitrite. Available at: [\[Link\]](#)
- SIELC Technologies. (2018, February 16). 2-Acetylpyrrole. Available at: [\[Link\]](#)
- University of Bath. (2019, March 3). Pharmaceuticals based on the Pyrrole Nucleus. Available at: [\[Link\]](#)
- ResearchGate. Reactivity of 2-Nitropyrrole Systems: Development of Improved Synthetic Approaches to Nitropyrrole Natural Products. Available at: [\[Link\]](#)
- MDPI. Unlocking the Potential of Pyrrole: Recent Advances in New Pyrrole-Containing Compounds with Antibacterial Potential. Available at: [\[Link\]](#)
- SciTechnol. Therapeutic Significance of Pyrrole in Drug Delivery. Available at: [\[Link\]](#)

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- [2. pharmaffiliates.com \[pharmaffiliates.com\]](#)
- [3. pyrrole nitration \[quimicaorganica.org\]](#)
- [4. ycdehongchem.com \[ycdehongchem.com\]](#)
- [5. Pyrrole - Wikipedia \[en.wikipedia.org\]](#)
- [6. 2-Acetyl-4-nitro-1H-pyrrole synthesis - chemicalbook \[chemicalbook.com\]](#)
- [7. vaia.com \[vaia.com\]](#)
- [8. chemimpex.com \[chemimpex.com\]](#)
- [9. mdpi.com \[mdpi.com\]](#)
- [10. Mutagen formation in the reaction of Maillard browning products, 2-acetylpyrrole and its analogues, with nitrite - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [11. Mutagenicity and cytotoxicity of nitropyrrole compounds derived from the reaction of 2-acetyl pyrrole with nitrite - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [12. medchemexpress.com \[medchemexpress.com\]](#)
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